

Essential Safety and Operational Guide for Handling BH3I-2'

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Compound of Interest

Compound Name: BH3I-2'

Cat. No.: B1666947

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **BH3I-2'**, a cell-permeable BH3 mimetic that induces apoptosis.^[1] The following procedural guidance is intended to ensure the safe use of this compound in a laboratory setting and to provide a clear framework for its operational management and disposal.

Compound Information and Hazard Assessment

BH3I-2' is the analogue of BH3I-2, a known Bcl-2 family inhibitor.^[2] While one supplier, DC Chemicals, has classified **BH3I-2'** as "Not a hazardous substance or mixture" in their Material Safety Data Sheet (MSDS), it is crucial to handle all laboratory chemicals with a high degree of caution. Given its biological activity as an apoptosis inducer, prudent safety measures are strongly recommended to minimize any potential risk.

Chemical Identification:

- Alternate Names: 3-iodo-5-chloro-N-(2-chloro-5-((4-chlorophenyl)sulphonyl)phenyl)-2-hydroxybenzamide
- CAS Number: 315195-18-7^[2]
- Molecular Formula: C₁₉H₁₁Cl₃INO₄S
- Molecular Weight: 582.62 g/mol

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is paramount when handling **BH3I-2'**. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against skin contact. The outer glove can be removed immediately in case of a splash, minimizing the risk of exposure.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects the eyes from potential splashes or aerosols of BH3I-2' solutions.
Body Protection	A fully buttoned laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area or a chemical fume hood. For procedures with a high risk of aerosolization, a NIOSH-approved respirator should be considered.	Minimizes the risk of inhalation exposure.

Operational Plan: Step-by-Step Handling Procedures

3.1. Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verification:** Confirm that the product name and CAS number on the label match the order.

- **Storage:** Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly sealed when not in use.

3.2. Preparation of Stock Solutions:

- **Engineering Controls:** All weighing and solution preparation activities involving the powdered form of **BH3I-2'** should be conducted within a certified chemical fume hood to prevent inhalation of dust.
- **Personal Protective Equipment:** At a minimum, wear a lab coat, safety glasses, and double nitrile gloves.
- **Weighing:** Carefully weigh the desired amount of the compound using a calibrated analytical balance.
- **Dissolving:** Add the appropriate solvent to the powdered compound in a suitable container. Gently swirl or vortex to ensure complete dissolution.

3.3. Use in Experiments:

- **Controlled Environment:** Conduct all experimental procedures involving **BH3I-2'** in a designated and well-ventilated laboratory area.
- **Spill Prevention:** Use secondary containment (e.g., a tray) when transporting or working with solutions of **BH3I-2'** to contain any potential spills.
- **Avoid Contamination:** Use dedicated laboratory equipment (pipettes, tubes, etc.) to prevent cross-contamination.

Disposal Plan

Even with a "non-hazardous" classification from one supplier, responsible disposal of **BH3I-2'** and associated waste is essential to minimize environmental impact.

4.1. Waste Segregation:

- **Solid Waste:** All disposable items that have come into contact with **BH3I-2'** (e.g., gloves, pipette tips, weighing paper, contaminated paper towels) should be collected in a

designated, clearly labeled hazardous waste container.

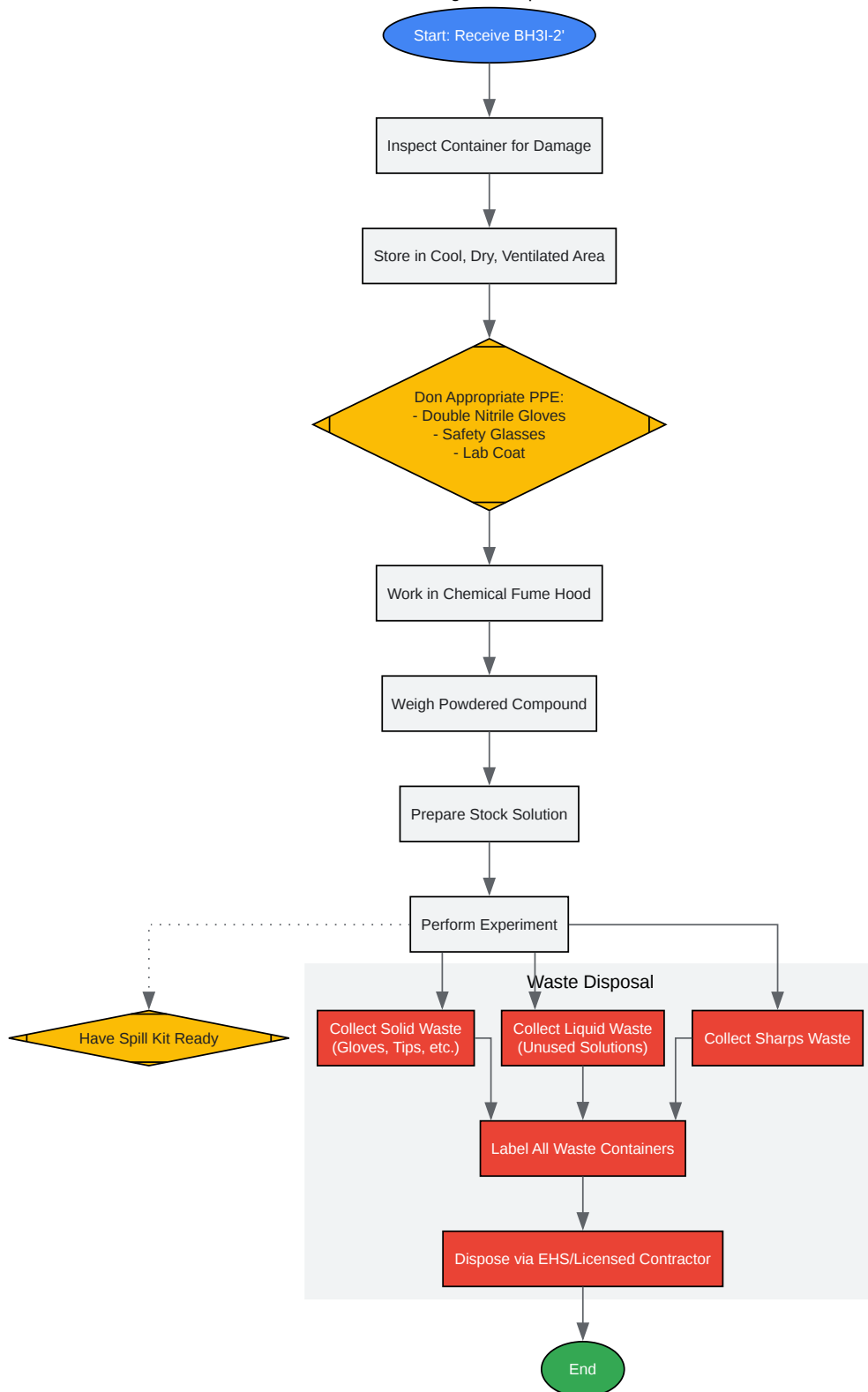
- Liquid Waste: Unused or waste solutions of **BH3I-2'** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Sharps: Any sharps (e.g., needles, Pasteur pipettes) contaminated with **BH3I-2'** should be disposed of in a designated sharps container for chemical waste.

4.2. Waste Disposal Procedure:

- Labeling: Ensure all waste containers are accurately labeled with the contents, including the name "**BH3I-2'**" and the approximate concentration and volume.
- Storage of Waste: Store waste containers in a designated, secure area away from general laboratory traffic until they are collected for disposal.
- Professional Disposal: Arrange for the disposal of all **BH3I-2'** waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor. Follow all local, state, and federal regulations for chemical waste disposal.

Visual Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of BH3I-2'

[Click to download full resolution via product page](#)Caption: Safe Handling and Disposal Workflow for **BH3I-2'**.

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References

- 1. BH3I2' Datasheet DC Chemicals [dcchemicals.com]
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